

The Elusive 4-Oxoctanoyl-CoA: An Inquiry into a Hypothetical Metabolite

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Compound of Interest

Compound Name: 4-oxooctanoyl-CoA

Cat. No.: B15599391

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A comprehensive review of scientific literature and metabolomic databases reveals no evidence for the discovery or existence of **4-oxooctanoyl-CoA** in biological systems. This finding precludes the creation of an in-depth technical guide on its core biological functions, as the foundational discovery and characterization of this molecule are absent from current scientific knowledge.

Extensive searches for "**4-oxooctanoyl-CoA**" and related enzymatic activities that would produce such a molecule have been unfruitful. The established pathway for fatty acid degradation, beta-oxidation, generates 3-oxoacyl-CoA intermediates. For octanoyl-CoA, this process would yield 3-oxooctanoyl-CoA. No known biological pathway or enzyme has been documented to catalyze the oxidation of a fatty acyl-CoA at the C4 (gamma) position to create a 4-oxo species.

Metabolomics databases, which serve as extensive repositories of known metabolites identified in various organisms, do not contain entries for **4-oxooctanoyl-CoA**. This absence further supports the conclusion that it is not a recognized component of the metabolome in any studied biological system.

Therefore, the core requirements of the user's request—summarizing quantitative data, providing detailed experimental protocols, and creating visualizations of signaling pathways—cannot be fulfilled. The creation of such a technical guide would be speculative and without a factual basis in established biochemistry and molecular biology.

It is possible that the user's query may stem from a misunderstanding of fatty acid metabolism or a typographical error, with the intended molecule being the well-characterized 3-oxooctanoyl-CoA. This molecule is a standard intermediate in the beta-oxidation of octanoic acid.

In the absence of any scientific evidence for the biological relevance of **4-oxooctanoyl-CoA**, this document serves to clarify its hypothetical nature. Should future research lead to the discovery and characterization of this molecule, a technical guide could then be developed based on the emergent data. Until such a time, the scientific community has not identified a role for **4-oxooctanoyl-CoA** in any biological context.

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